

menthol TRPM8 activation vs other cooling compounds

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (+)-Menthol

CAS No.: 15356-70-4

Cat. No.: S1517591

[Get Quote](#)

Comparison of TRPM8-Activating Cooling Compounds

Compound	Type / Origin	Key Binding Interactions / Activation Features	Relative Potency (EC ₅₀)	Experimental Evidence & Notes
Menthol	Natural; mint plants	"Grab and stand" mechanism: hydroxyl group ("hand") interacts with R842 ; isopropyl group ("legs") contacts I846 and L843 [1]. Partial agonist [1].	~ 185 μM (mouse TRPM8) [1]	In vivo analgesia: Effects abolished in <i>Trpm8</i> ^{-/-} mice, confirming TRPM8-dependent action [2].
WS-12	Synthetic	High-affinity menthol analog; binds the same S1-S4 domain pocket [1] [3].	~ 2000x higher than menthol (EC ₅₀ ~0.1 nM) [3]	Used to validate TRPM8-specific analgesia; recapitulates menthol's effects without major side effects [2].
Icilin (AG-3-5)	Synthetic "super-	Activation requires extracellular calcium ; key determinants include	Higher than menthol [4]	Can also activate TRPA1 channel [6]. "Super-cooling" agent

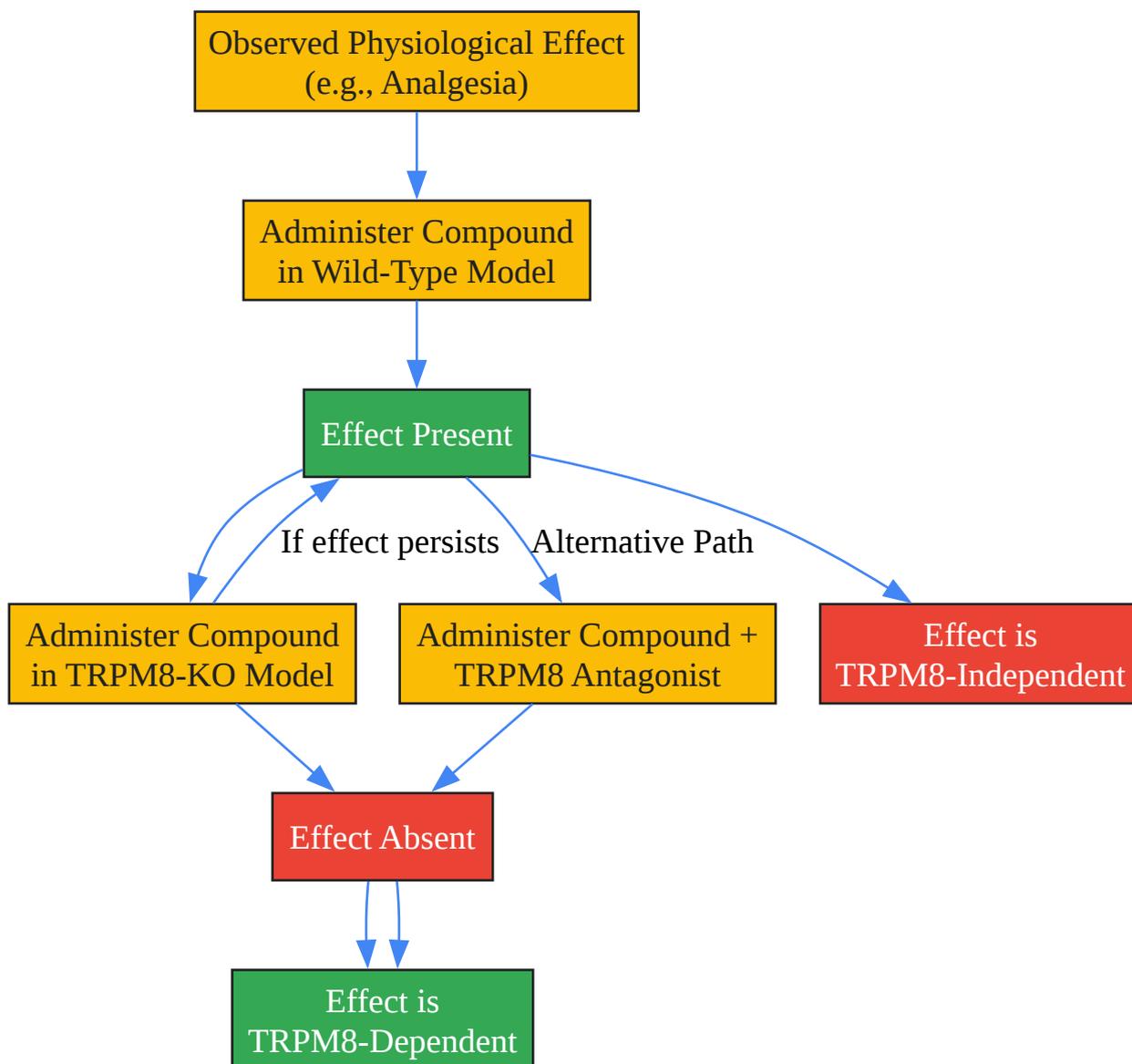
Compound	Type / Origin	Key Binding Interactions / Activation Features	Relative Potency (EC ₅₀)	Experimental Evidence & Notes
	cooling" agent	residues N799 and D802 [4] [5] [6]. More potent and efficacious than menthol [4].		in behavioral studies [4].
Eucalyptol	Natural; eucalyptus oil	Activates TRPM8 in heterologous systems [4] [6]. Poor specificity; also interacts with other targets like TRPA1 [2].	Information Missing	Analgesic effects are TRPM8-independent in vivo, likely mediated by TRPA1 inhibition [2].

Molecular Mechanisms and Experimental Insights

The tables and findings above are grounded in specific molecular mechanisms and experimental approaches that are crucial for researchers to understand.

- **Mechanism of Menthol Binding and Activation:** Menthol binding induces widespread conformational changes. The current model suggests a temporal sequence where rearrangements in the **S6 helix bundle crossing** occur first, followed by changes in the **selectivity filter**, leading to channel opening [1]. This process is modulated by the membrane lipid **PIP2** [7] [8].
- **Validating TRPM8 as the Principal Target:** To confirm that an observed effect (like analgesia) is specifically mediated by TRPM8, researchers primarily use two key approaches [2]:
 - **Genetic Knockout Models:** Using *Trpm8*^{-/-} mice. If the effect is absent in these mice, it is TRPM8-dependent.
 - **Pharmacological Inhibition:** Using selective TRPM8 antagonists (e.g., AMG2850). If the effect is blocked, it further confirms TRPM8's role.

The diagram below illustrates the experimental workflow for this functional validation.



[Click to download full resolution via product page](#)

Key Insights for Research and Development

Based on the compiled data, here are the core considerations for different research objectives:

- **For defining TRPM8-specific effects:** Using a highly specific agonist like **WS-12** is superior to menthol or eucalyptol for isolating TRPM8-mediated pathways [2] [3].
- **For probing complex activation mechanisms:** **Icilin** is a valuable tool for studying calcium-dependent gating and interactions with other channels like TRPA1 [4] [6].

- **For therapeutic targeting:** The **menthol-binding pocket** within the S1-S4 domain is a key site for rational drug design. Developing modulators that can decouple channel activation by cold versus chemicals is a promising strategy to avoid adverse thermal effects in patients [5] [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Molecular mechanisms underlying menthol binding and ... [nature.com]
2. TRPM8 is the Principal Mediator of Menthol-induced Analgesia of Acute and Inflammatory Pain - PMC [pmc.ncbi.nlm.nih.gov]
3. Prospects for prostate cancer imaging and therapy using high-affinity TRPM8 activators - PubMed [pubmed.ncbi.nlm.nih.gov]
4. TRPM8: The Cold and Menthol Receptor - TRP Ion Channel Function in Sensory Transduction and Cellular Signaling Cascades - NCBI Bookshelf [ncbi.nlm.nih.gov]
5. and menthol-sensing functions of the human TRPM8 channel ... [pmc.ncbi.nlm.nih.gov]
6. Modulation of Thermoreceptor TRPM8 by Cooling Compounds [pmc.ncbi.nlm.nih.gov]
7. Activation mechanism of the mouse cold-sensing TRPM8 ... [pubmed.ncbi.nlm.nih.gov]
8. Molecular determinants of TRPM8 function: key clues for a ... [frontiersin.org]

To cite this document: Smolecule. [menthol TRPM8 activation vs other cooling compounds].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1517591#menthol-trpm8-activation-vs-other-cooling-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com